

# Personal protective equipment for handling 7-Bromo-2-chloroquinoline-3-carbaldehyde

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## Compound of Interest

**Compound Name:** 7-Bromo-2-chloroquinoline-3-carbaldehyde

**Cat. No.:** B139717

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## Essential Safety and Handling Guide for 7-Bromo-2-chloroquinoline-3-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety protocols, operational procedures, and disposal plans for handling **7-Bromo-2-chloroquinoline-3-carbaldehyde** (CAS No. 136812-31-2). Adherence to these guidelines is essential to ensure a safe laboratory environment.

## Hazard Identification and GHS Classification

**7-Bromo-2-chloroquinoline-3-carbaldehyde** is classified as acutely toxic if swallowed.[1] It may also cause skin and eye irritation, and respiratory irritation.[2][3]

GHS Classification	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed[1][4]		Danger

## Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C10H5BrCINO	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	270.51 g/mol	<a href="#">[4]</a> <a href="#">[6]</a>
Appearance	Yellow to off-white solid	<a href="#">[5]</a>
Purity	≥95%	<a href="#">[4]</a>
Boiling Point	389.8±37.0 °C (Predicted)	<a href="#">[4]</a>
Density	1.727±0.06 g/cm3 (Predicted)	<a href="#">[4]</a>

## Operational Plan: Safe Handling Procedures

Strict adherence to the following procedures is mandatory to minimize exposure and ensure safety.

### 1. Engineering Controls:

- Always handle this compound within a certified chemical fume hood to avoid inhalation of dust or vapors.[\[2\]](#)
- Ensure adequate ventilation in the laboratory.[\[1\]](#)

### 2. Personal Protective Equipment (PPE): A comprehensive PPE plan is crucial. The following table summarizes the required PPE.

Body Part	Personal Protective Equipment	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or punctures before each use. <a href="#">[1]</a> <a href="#">[9]</a>
Eyes/Face	Safety goggles with side shields or a face shield	Essential to protect against splashes or airborne particles. <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> A face shield should be worn over safety glasses if there is a significant splash hazard. <a href="#">[9]</a>
Body	Laboratory coat	A flame-resistant lab coat, fully buttoned, is required to protect skin from potential contact. <a href="#">[9]</a> <a href="#">[11]</a>
Respiratory	NIOSH-approved respirator	Required if working outside of a fume hood or if dust formation is likely. Fit-testing and training are necessary. <a href="#">[9]</a>
Feet	Closed-toe shoes	Shoes must fully cover the feet to protect from spills. <a href="#">[9]</a>

### 3. Handling and Storage:

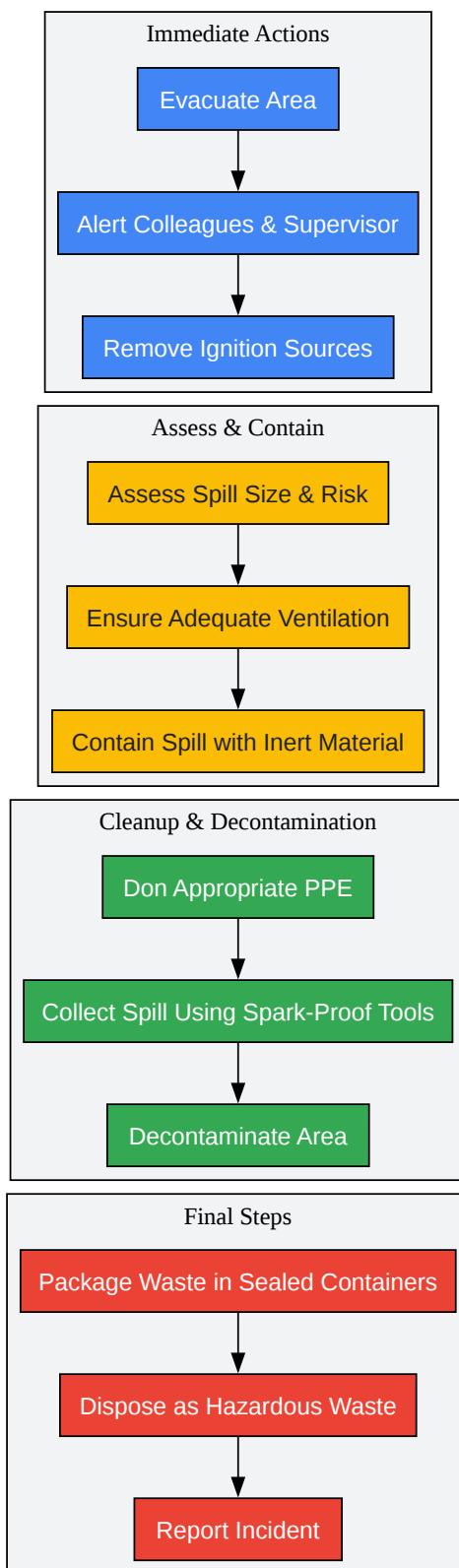
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[1\]](#)
- Wash hands and exposed skin thoroughly after handling.[\[1\]](#)
- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- The substance should be stored in a locked area.[\[1\]](#)

# Emergency and Disposal Plan

## 1. First-Aid Measures:

Exposure Route	First-Aid Procedure
Ingestion	IF SWALLOWED: Get emergency medical help immediately. Rinse mouth with water. Do not induce vomiting. <a href="#">[1]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. <a href="#">[1]</a>
Eye Contact	Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[1]</a>

## 2. Spill Response: In the event of a spill, follow the workflow below.



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Caption: Chemical Spill Response Workflow.

### 3. Disposal Plan:

- Dispose of **7-Bromo-2-chloroquinoline-3-carbaldehyde** and any contaminated materials as hazardous waste.[[1](#)]
- All disposal must be conducted through an approved waste disposal facility and in accordance with all applicable local, state, and federal regulations.[[1](#)]
- Do not allow the product to enter drains or the environment.

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